

cis-3-Hexenyl Acetate-d2 safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-3-Hexenyl Acetate-d2*

Cat. No.: B12368711

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Technical Guide: cis-3-Hexenyl Acetate-d2

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research and development professionals. A specific Safety Data Sheet (SDS) for **cis-3-Hexenyl Acetate-d2** was not available. The following information is primarily based on the safety data for the non-deuterated analogue, cis-3-Hexenyl Acetate, and should be used as a guideline. Deuteration may alter the pharmacokinetic and metabolic profiles of the compound.^[1] Always consult with your institution's safety office and refer to the most current SDS for the specific product you are using.

Introduction

cis-3-Hexenyl Acetate-d2 is the deuterated form of cis-3-Hexenyl Acetate, a volatile organic compound known for its fresh, green, and fruity aroma.^{[2][3]} In its non-deuterated form, it is naturally found in various plants and fruits, including apples, guava, passion fruit, and jasmine.^{[4][5]} The deuterated version is primarily utilized in research settings as a tracer or an internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS.^[1] The incorporation of stable heavy isotopes like deuterium can be instrumental in studying the metabolic fate and pharmacokinetic properties of molecules.^[1]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of cis-3-Hexenyl Acetate. These values should be considered approximate for the deuterated form.

Property	Value	Source
Molecular Formula	C8H12D2O2	[1]
Molecular Weight	144.21 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[4][6]
Odor	Fruity, Green, Sweet	[6]
Boiling Point	172°C / 341°F	[6]
75 - 76 °C / 167 - 168.8 °F	[7]	
Flash Point	57°C / 135°F (Closed cup)	[6]
52°C	[4]	
Density	0.897 g/mL at 25 °C	[3]
Specific Gravity	0.898 – 0.905 @ 20°C	[4]
Refractive Index	1.424 – 1.430 @ 20°C	[4]
Solubility	Immiscible with water	[8]
Vapor Pressure	2 mm Hg at 25 °C	[8]
Vapor Density	4.9	[8]

Hazard Identification and Safety Precautions

cis-3-Hexenyl Acetate is classified as a flammable liquid and vapor.[7][8] While extensive toxicological data for the d2 variant is not available, the parent compound is not classified for acute toxicity, skin corrosion/irritation, or serious eye damage/irritation based on available data. [9]

Precautionary Statements:

Code	Statement	Source
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[6] [10]
P233	Keep container tightly closed.	[6] [10]
P240	Ground and bond container and receiving equipment.	[6] [10]
P241	Use explosion-proof electrical/ventilating/lighting equipment.	[6] [10]
P242	Use non-sparking tools.	[6] [10]
P243	Take action to prevent static discharges.	[6] [10]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[6] [10]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.	[6] [10]
P370+P378	In case of fire: Use foam, carbon dioxide, dry powder or water fog to extinguish.	[6]
P403+P235	Store in a well-ventilated place. Keep cool.	[6] [10]
P501	Dispose of contents/container in accordance with national regulations.	[6] [10]

Experimental Protocols

Handling and Storage

Protocol for Safe Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[10\]](#)
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields (or goggles), chemical-resistant gloves (e.g., nitrile), and a lab coat.[\[10\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)
- Avoid contact with skin and eyes.[\[10\]](#)
- Keep away from all sources of ignition, including heat, sparks, and open flames.[\[6\]](#)[\[9\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[6\]](#)[\[10\]](#)
- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment during transfers.[\[6\]](#)
- Do not eat, drink, or smoke in the handling area.[\[9\]](#)

Protocol for Safe Storage:

- Store in the original container in a cool, well-ventilated place.[\[6\]](#)
- Keep containers tightly closed and upright to prevent leakage.[\[6\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[9\]](#)
- The storage area should be designated for flammable liquids.

Accidental Release Measures

Protocol for Small Spills:

- Remove all sources of ignition from the immediate area.[\[9\]](#)

- Ventilate the area of the spill.
- Absorb the spill with an inert, non-combustible material such as sand, diatomaceous earth, or vermiculite.[9]
- Collect the absorbed material using non-sparking tools and place it in a suitable, labeled container for hazardous waste disposal.[8]
- Clean the spill area with soap and water, collecting the cleaning solution for proper disposal.

Protocol for Large Spills:

- Evacuate personnel to a safe area, upwind of the spill if possible.[10]
- Prevent the spill from entering drains or waterways.[8]
- Dike the spilled material to contain it.[8]
- Follow the steps for a small spill for cleanup, using appropriate PPE.
- If the spill is significant, contact your institution's emergency response team.

First Aid Measures

Protocol for Exposure:

- Inhalation: Move the affected person to fresh air and keep them at rest in a comfortable breathing position. If breathing is difficult, trained personnel may administer oxygen. Seek medical attention if symptoms persist.[6]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 10 minutes, removing contact lenses if present and easy to do so. Continue rinsing. Seek medical attention if irritation persists.[6]

- Ingestion: Rinse the mouth thoroughly with water. Do not induce vomiting unless directed by medical personnel. Give a few small glasses of water or milk to drink. Seek medical attention if the person feels unwell.[6]

Toxicological and Ecological Information

Toxicological Data (for cis-3-Hexenyl Acetate)

Endpoint	Species	Route	Value	Source
LD50	Rat	Oral	>2000 mg/kg	[9]
LD50	Rabbit	Dermal	>5000 mg/kg	[9]

Based on available data, cis-3-Hexenyl Acetate is not classified as a skin or eye irritant, nor is it considered to have genotoxic potential.[9][11]

Ecological Data (for cis-3-Hexenyl Acetate)

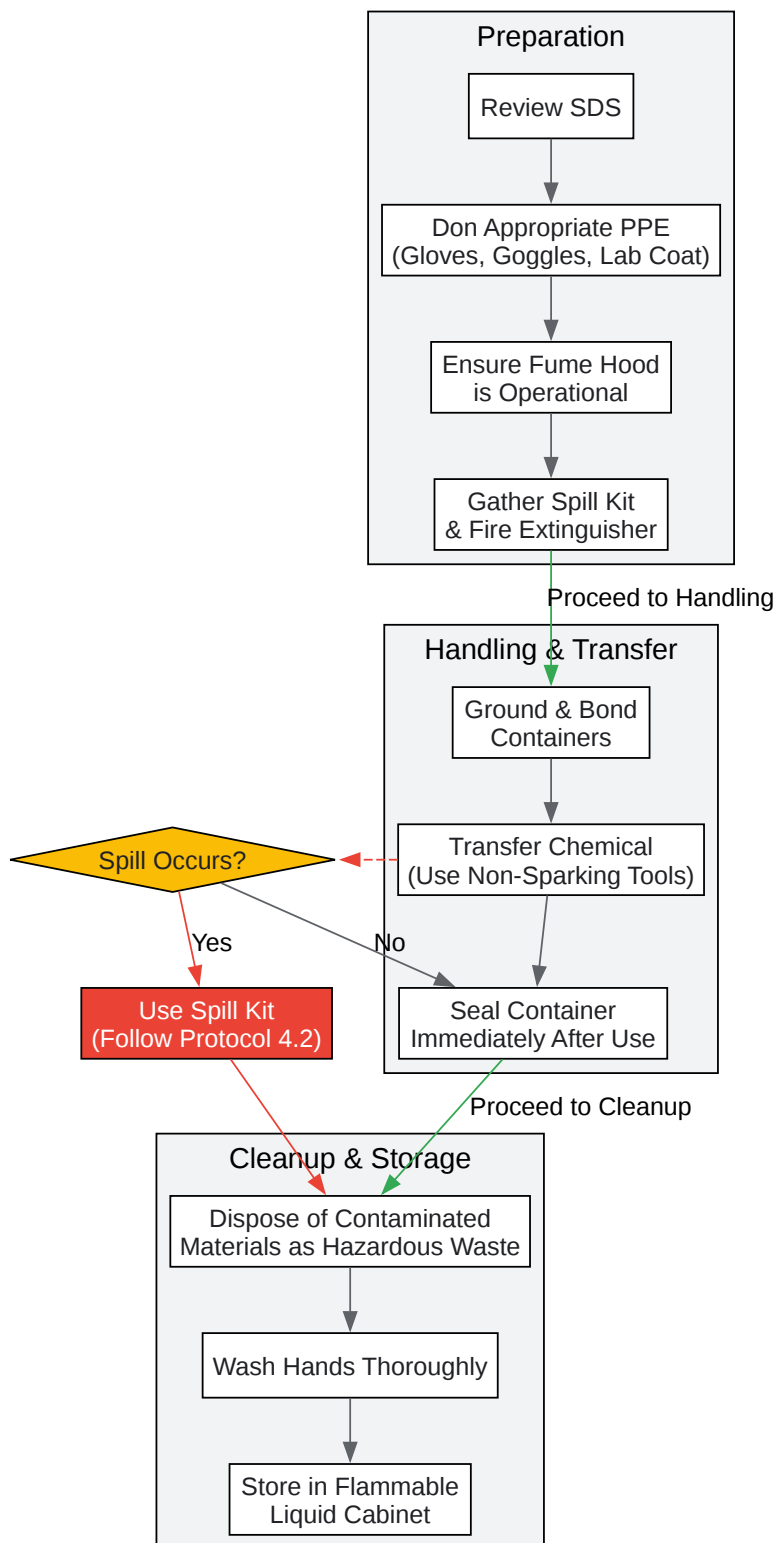
Endpoint	Species	Value	Exposure Time	Source
LC50	Oncorhynchus mykiss (Rainbow Trout)	13 mg/L	96 hours	[7]

The substance is readily biodegradable.[9] However, large or frequent spills can be harmful to the environment.[8]

Visualized Workflow: Handling Flammable Liquids

The following diagram outlines a standard workflow for the safe handling of flammable liquids like **cis-3-Hexenyl Acetate-d2** in a laboratory setting.

Workflow for Handling Flammable Liquids

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Caption: A logical workflow for the safe handling of flammable liquids.

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- To cite this document: BenchChem. [cis-3-Hexenyl Acetate-d2 safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12368711#cis-3-hexenyl-acetate-d2-safety-data-sheet]

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